

Deuterium labeling position in 2-(Benzyl(methyl)amino)ethanol-d4

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Compound of Interest

Compound Name: 2-(Benzyl(methyl)amino)ethanol-d4

Cat. No.: B566810

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In-Depth Technical Guide: 2-(Benzyl(methyl)amino)ethanol-d4

For Researchers, Scientists, and Drug Development Professionals

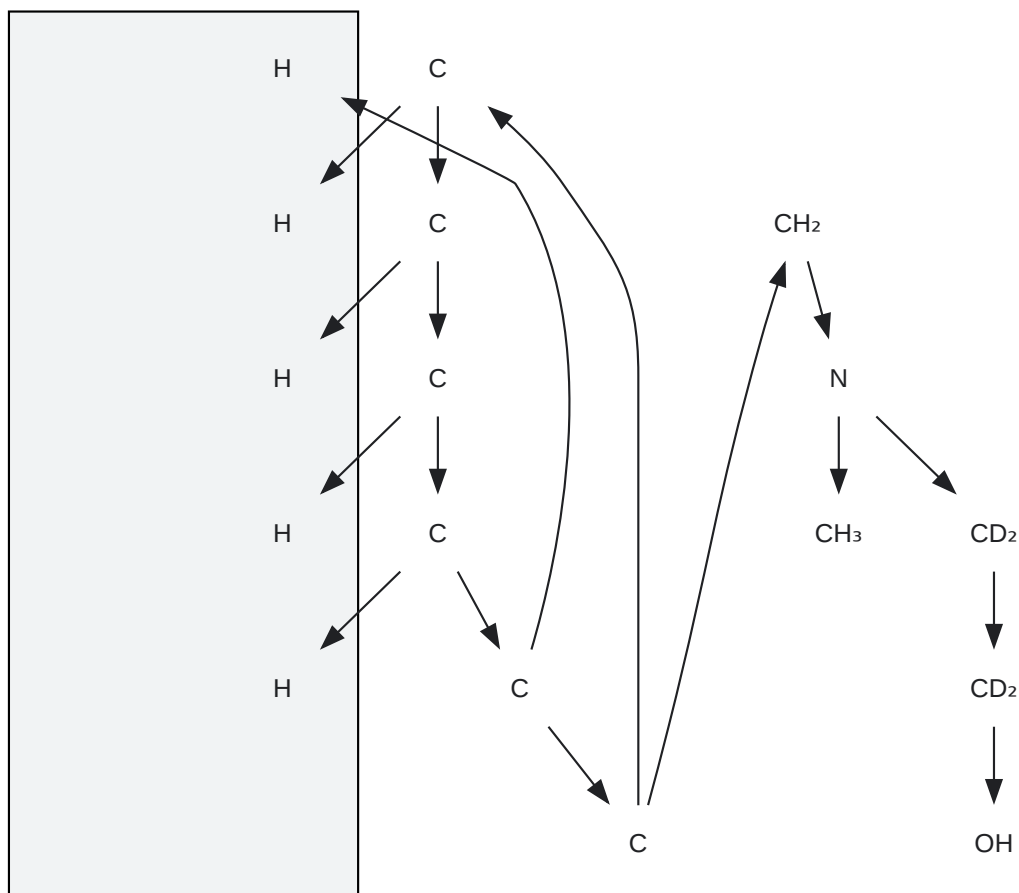
This technical guide provides a comprehensive overview of **2-(Benzyl(methyl)amino)ethanol-d4**, a deuterated analog of N-Benzyl-N-methylethanolamine. This isotopically labeled compound is a valuable tool in pharmaceutical and metabolic research, offering unique advantages in tracing and quantifying metabolic pathways. This document details the precise location of deuterium labeling, provides key quantitative data, outlines a representative synthetic protocol, and illustrates the synthetic pathway.

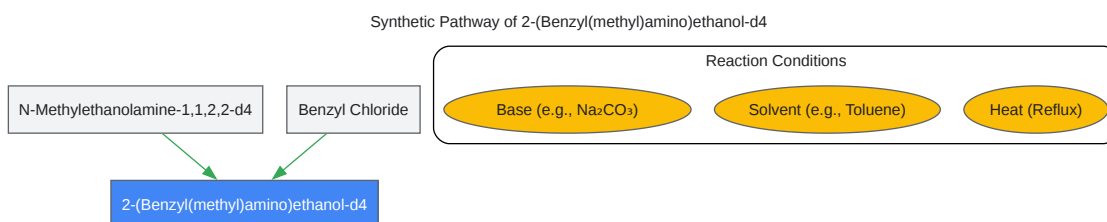
Deuterium Labeling Position

The deuterium atoms in **2-(Benzyl(methyl)amino)ethanol-d4** are specifically located on the ethanol backbone of the molecule. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2-[benzyl(methyl)amino]-1,1,2,2-tetradeuterioethanol. This indicates that all four hydrogen atoms on the two carbon atoms of the ethanol moiety have been replaced by deuterium.

The molecular structure and labeling position are illustrated in the diagram below.

Molecular Structure of 2-(Benzyl(methyl)amino)ethanol-d4





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